

Commercial Suppliers of Atazanavir-d15 for Research: A Technical Guide

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Compound of Interest

Compound Name: Atazanavir-d15

Cat. No.: B1669722

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available **Atazanavir-d15**, a deuterated internal standard crucial for the accurate quantification of the antiretroviral drug Atazanavir in complex biological matrices. This document outlines key technical data from various suppliers, details relevant experimental protocols, and illustrates the mechanism of action through a signaling pathway diagram.

Commercial Availability and Technical Specifications

Atazanavir-d15 is available from several commercial suppliers catering to the research community. While specific details can vary between batches and suppliers, the following table summarizes typical quantitative data. Researchers are advised to request a lot-specific Certificate of Analysis (CoA) for the most accurate information.

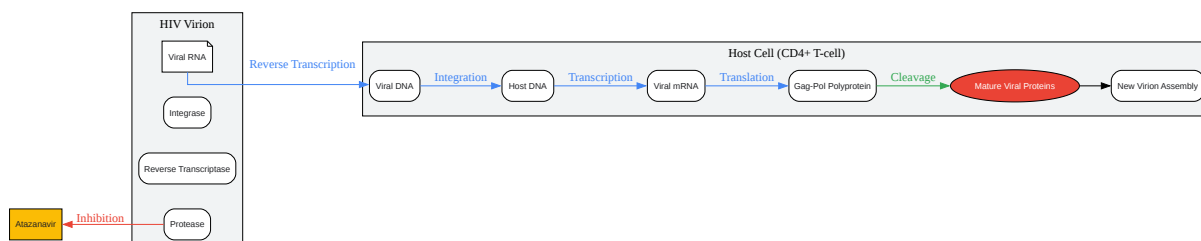
Supplier	Product Number	CAS Number	Chemical Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Physical Form
MedChemExpress	HY-17367S1	1092540-56-1	C ₃₈ H ₃₇ D ₁ N ₅ O ₇	719.95	>98%	No data	Solid
Toronto Research Chemicals	A789002	1092540-56-1	C ₃₈ H ₃₇ D ₁ N ₅ O ₇	719.95	>98%	No data	Solid
Alsachim	6829	1092540-56-1	C ₃₈ H ₃₇ D ₁ N ₅ O ₇	719.95	>98%	>99% D	Solid
Cayman Chemical	Not Available	1092540-56-1	C ₃₈ H ₃₇ D ₁ N ₅ O ₇	719.95	No data	No data	Solid

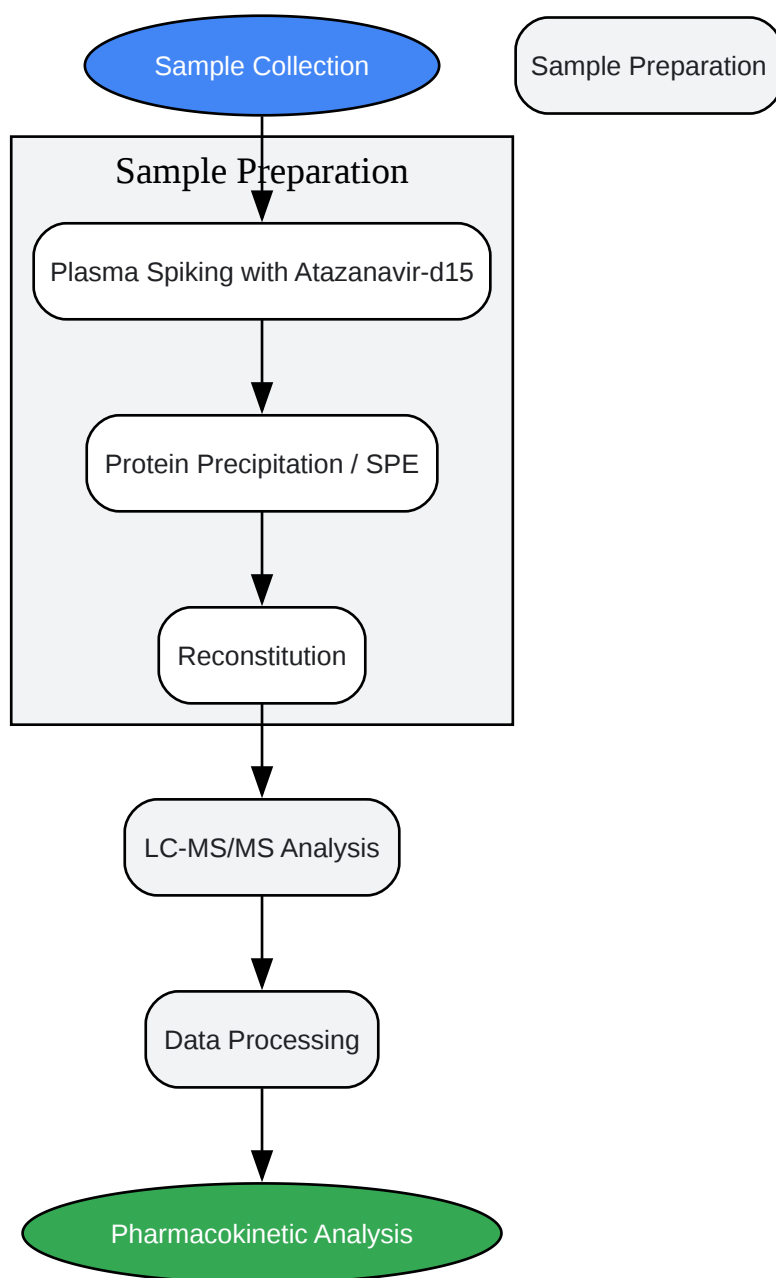
Note: Data is compiled from publicly available information and may not be exhaustive. "No data" indicates that the information was not readily available from the supplier's website.

Mechanism of Action: HIV Protease Inhibition

Atazanavir is a potent and selective inhibitor of the human immunodeficiency virus (HIV) protease, an enzyme critical for the viral life cycle.^{[1][2][3]} HIV protease is responsible for cleaving newly synthesized viral polyproteins into mature, functional proteins and enzymes.^[1] Inhibition of this enzyme results in the production of immature, non-infectious viral particles, thus halting the spread of the virus.^{[1][2]}

The following diagram illustrates the signaling pathway of HIV replication and the point of intervention by Atazanavir.





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References

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